

# A Comprehensive Technical Guide to 5-Bromo-2-fluorobenzyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzyl alcohol

Cat. No.: B151765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Bromo-2-fluorobenzyl alcohol** (CAS No. 99725-13-0), a key intermediate in organic synthesis with significant potential in the pharmaceutical and fine chemical industries. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, safety information, and its application in the synthesis of advanced pharmaceutical compounds.

## Core Chemical and Physical Data

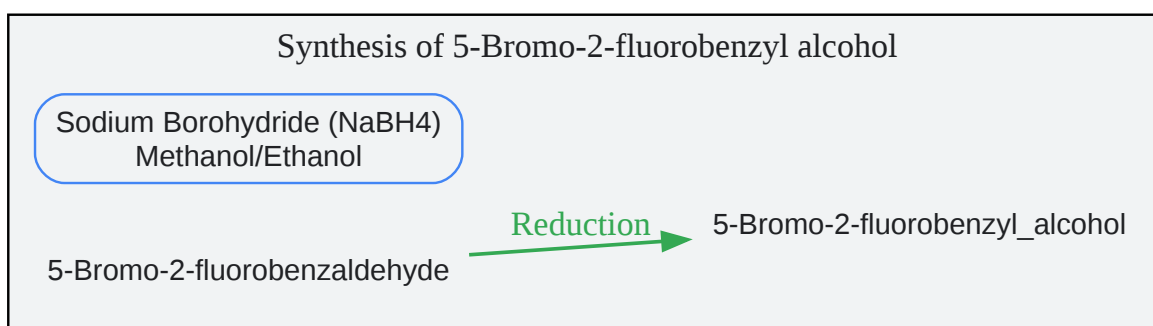
**5-Bromo-2-fluorobenzyl alcohol** is a substituted aromatic alcohol. Its unique combination of a bromine atom, a fluorine atom, and a hydroxymethyl group on the benzene ring makes it a versatile building block for the synthesis of complex molecules.<sup>[1]</sup>

Property	Value	Reference(s)
CAS Number	99725-13-0	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrFO	[2]
Molecular Weight	205.02 g/mol	[2]
IUPAC Name	(5-Bromo-2-fluorophenyl)methanol	[2]
Synonyms	5-Bromo-2-fluorophenylmethanol	[2]
Physical State	Solid (presumed, based on related compounds)	
Purity	Typically ≥98%	[3]

## Synthesis of 5-Bromo-2-fluorobenzyl Alcohol: An Experimental Protocol

The synthesis of **5-Bromo-2-fluorobenzyl alcohol** is most commonly achieved through the reduction of its corresponding aldehyde, 5-Bromo-2-fluorobenzaldehyde. The following protocol is a representative method based on established chemical transformations for similar substrates.[4]

### Reaction Scheme:



[Click to download full resolution via product page](#)

Fig. 1: Reduction of 5-Bromo-2-fluorobenzaldehyde.

## Materials and Reagents:

Reagent	CAS Number	Quantity	Molar Equivalent
5-Bromo-2-fluorobenzaldehyde	93777-26-5	10.0 g	1.0
Sodium borohydride (NaBH <sub>4</sub> )	16940-66-2	1.0 g	0.54
Methanol (or Ethanol)	67-56-1	100 mL	-
Deionized Water	7732-18-5	As needed	-
Ethyl Acetate	141-78-6	As needed	-
Saturated Brine Solution	-	As needed	-
Anhydrous Sodium Sulfate	7757-82-6	As needed	-

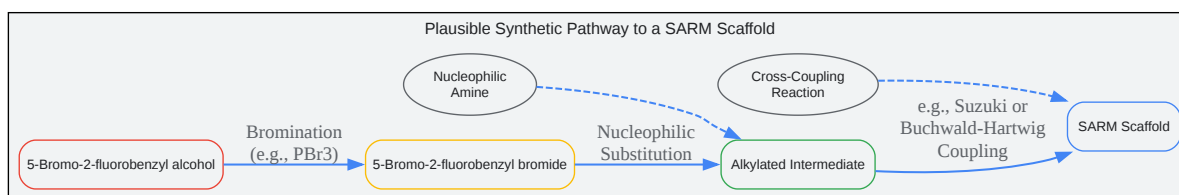
## Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of 5-Bromo-2-fluorobenzaldehyde in 100 mL of methanol.
- **Cooling:** Place the flask in an ice bath and stir the solution until the temperature equilibrates to 0-5 °C.
- **Addition of Reducing Agent:** Slowly add 1.0 g of sodium borohydride to the cooled solution in small portions over 15-20 minutes. Maintain the temperature below 10 °C during the addition.
- **Reaction Monitoring:** After the addition is complete, continue stirring the reaction mixture in the ice bath for 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of deionized water.

- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with saturated brine solution (2 x 50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (if necessary): The crude **5-Bromo-2-fluorobenzyl alcohol** can be further purified by recrystallization or column chromatography to obtain a high-purity solid.

## Application in Pharmaceutical Synthesis: A Case Study

Halogenated benzyl alcohols are valuable intermediates in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[1]</sup> While a direct synthesis of a specific drug from **5-Bromo-2-fluorobenzyl alcohol** is not widely published, its structural motifs are present in advanced therapeutic candidates. For instance, a structurally related core is found in Selective Androgen Receptor Modulators (SARMs) like GSK2881078.<sup>[5][6]</sup> The following diagram illustrates a plausible synthetic pathway where **5-Bromo-2-fluorobenzyl alcohol** could serve as a key starting material for a SARM-like scaffold.



[Click to download full resolution via product page](#)

Fig. 2: Hypothetical synthesis of a SARM scaffold.

## Safety and Handling

**5-Bromo-2-fluorobenzyl alcohol** and its precursors are chemical reagents that should be handled with appropriate safety precautions in a laboratory setting. Based on data for structurally similar compounds, it is classified as an irritant.[7][8]

Hazard Category	Description	Precautionary Measures
Skin Irritation	Causes skin irritation.[7]	Wear protective gloves and clothing. Wash skin thoroughly after handling.
Eye Irritation	Causes serious eye irritation. [7]	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes.
Respiratory Irritation	May cause respiratory irritation.[8]	Avoid breathing dust/fumes. Use only in a well-ventilated area.

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]

Disposal: Dispose of contents and container to an approved waste disposal plant.[7]

This technical guide provides a summary of the available information on **5-Bromo-2-fluorobenzyl alcohol**. Researchers and drug development professionals are encouraged to consult the referenced literature and safety data sheets for more comprehensive details.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]

- 3. 2abiotech.net [2abiotech.net]
- 4. 2-Bromo-5-fluorobenzyl alcohol | 202865-66-5 [chemicalbook.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. GSK-2881078 | selective androgen receptor modulator (SARM) | CAS 1539314-06-1 | Buy GSK2881078 from Supplier InvivoChem [invivochem.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 5-Bromo-2-fluorobenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151765#5-bromo-2-fluorobenzyl-alcohol-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)